

using N,N'-Dimethyloxamide in material science polymers

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: N,N'-Dimethyloxamide

CAS No.: 615-35-0

Cat. No.: S600890

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N,N'-Dimethyloxamide: Chemical Data Summary

The table below summarizes the key chemical and physical properties of **N,N'-Dimethyloxamide** (CAS 615-35-0) for researcher reference [1] [2] [3].

Property	Value / Description
CAS Number	615-35-0 [1] [2] [4]
Molecular Formula	C ₄ H ₈ N ₂ O ₂ [1] [2] [3]
Molecular Weight	116.12 g/mol [2] [4] [3]
Melting Point	214-217 °C (lit.) [1] [2]
Density	1.1±0.1 g/cm ³ [1]
Physical Form	Crystals [2]
Solubility	Soluble in Chloroform, Dichloromethane, Methanol [2]

Property	Value / Description
Safety (GHS)	Warning - Causes skin and serious eye irritation, and may cause respiratory irritation [1] [2]

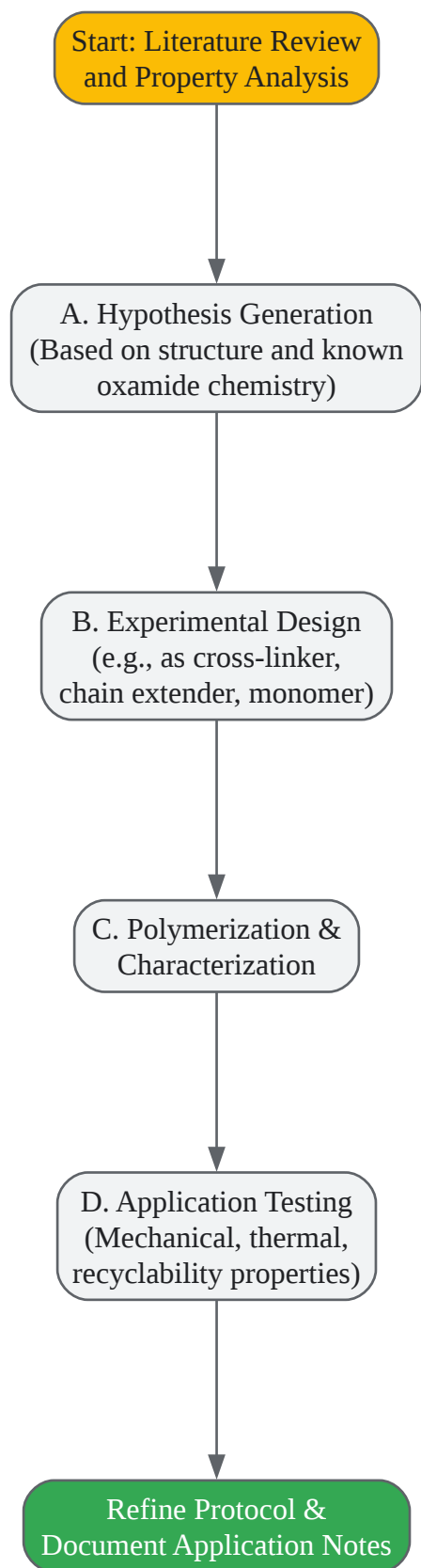
Research Context and Potential Applications

While direct protocols are unavailable, the following points can guide your research:

- **Chemical Structure Insight:** The conformational analysis of **N,N'-Dimethyloxamide** has been studied computationally. One study found that the lowest energy minimum features a planar dimethylamide function twisted approximately 80.5 degrees with respect to the other amide group [5]. This structural insight can be important for understanding its behavior in polymer synthesis.
- **Indirect Role in Polymer Science:** The search results do not show **N,N'-Dimethyloxamide** as a direct monomer. However, a related compound, **bis(acryloylhydrazine)**, is used to create transparent cross-linked polymer monoliths with *N,N*-dimethylacrylamide [6]. This suggests that the **oxamide functional group** (a diamide of oxalic acid) can play a role in creating cross-linked materials, particularly those designed for **de-crosslinking** via oxidative degradation [6].

Proposed Research Workflow

Given the lack of specific protocols, here is a proposed workflow to develop application notes for **N,N'-Dimethyloxamide** in polymer science:



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References

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5. On the Conformational Analysis of N , N - Dimethyloxamide | Scilit [scilit.com]
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